

Applications of Nano Tungsten Disulfide in Lubrication: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tungsten disulfide

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Introduction

Nano **tungsten disulfide** (WS_2), a transition metal dichalcogenide, has emerged as a highly effective solid lubricant and lubricant additive. Its unique layered crystal structure, composed of a layer of tungsten atoms sandwiched between two layers of sulfur atoms (S-W-S), allows for easy shearing between layers due to weak van der Waals forces.[1] This intrinsic property, coupled with the benefits of nanoscale dimensions such as a large specific surface area, makes nano WS_2 a superior material for reducing friction and wear in a wide range of applications, from industrial machinery to aerospace components.[1][2] This document provides detailed application notes, experimental protocols, and performance data for the utilization of nano **tungsten disulfide** in lubrication.

Mechanism of Lubrication

The lubricating action of nano WS_2 is multi-faceted. In its nanoparticle form, it can act as a "micro-bearing," transforming sliding friction into rolling friction at the interface of moving parts.[3] Additionally, under pressure, these nanoparticles can exfoliate, forming a protective tribofilm on the surfaces of the interacting components.[4] This film prevents direct metal-to-metal contact, significantly reducing friction and wear.[5][6] In some instances, a chemical reaction between the WS_2 nanoparticles and the metal substrate can occur at high temperatures and pressures, generating a thick and durable chemical tribofilm.[7]

Applications

Nano WS₂ finds extensive applications as both a solid lubricant and a lubricant additive:

- As a Lubricant Additive: When dispersed in lubricating oils and greases, nano WS₂ can significantly enhance their performance.[\[1\]](#)[\[8\]](#) It is commonly used in:
 - Automotive engine oils and gear oils to improve fuel efficiency and reduce engine wear.[\[2\]](#)
[\[9\]](#)
 - Industrial gearboxes and bearings to extend their operational life, especially under heavy loads.[\[8\]](#)
 - Greases for applications requiring high-temperature and extreme-pressure resistance.[\[10\]](#)
- As a Dry-Film Lubricant: Nano WS₂ can be applied as a dry coating to components, providing lubrication in environments where liquid lubricants are not suitable, such as in a vacuum or at extremely high temperatures.[\[1\]](#)[\[11\]](#) This is particularly relevant for:
 - Aerospace and defense applications.[\[9\]](#)
 - Precision instruments and medical devices.[\[2\]](#)

Quantitative Performance Data

The addition of nano WS₂ to lubricants results in a quantifiable improvement in tribological properties. The following tables summarize typical performance data from various studies.

Table 1: Tribological Performance of Nano WS₂ as a Lubricant Additive in Oil

Base Lubricant	Nano WS ₂ Morphology	Concentration (wt%)	Test Method	Reduction in Coefficient of Friction (COF)	Reduction in Wear Scar Diameter (WSD)	Reference
Paraffin Oil	Nanosheets	1.0	Ball-on-disc	Strikingly improved	Strikingly improved	[5][12]
500SN Base Oil	Ultrathin Nanosheets	1.0	Ball-on-disc	Significantly improved	Significantly improved	[5][6][12]
PAO6 Oil	Inorganic Fullerene-like (IF-WS ₂)	0.25	Ball-on-plate	27%	43% (wear mass reduction of 87%)	
Castor Oil	Nanoparticles (<20nm)	Not Specified	Four-ball	42%	20%	[13]
Chemically Modified Rapeseed Oil (CMRO)	Nanoparticles	Not Specified	Four-ball	Not Specified	Lower than synthetic lubricant	[14]

Table 2: Tribological Performance of Nano WS₂ as a Lubricant Additive in Grease

Base Grease	Nano WS ₂ Concentration (wt%)	Test Method	Reduction in Coefficient of Friction (COF)	Increase in Maximum Non-seizure Load (PB)	Reference
Calcium Sulfonate Complex-Polyurea Grease	2	Four-ball	14.94%	31.41%	[13] [15]

Experimental Protocols

Protocol 1: Hydrothermal Synthesis of Nano Tungsten Disulfide (Nanosheets)

This protocol describes a common method for synthesizing WS₂ nanosheets.

Materials:

- Sodium Tungstate Dihydrate (Na₂WO₄·2H₂O)
- Thioacetamide (C₂H₅NS) or Thiourea (CH₄N₂S)
- Oxalic Acid (H₂C₂O₄·2H₂O) (optional, as a reducing agent)
- Deionized (DI) water
- Ethanol

Equipment:

- Magnetic stirrer
- 50 mL Teflon-lined stainless steel autoclave
- Centrifuge

- Drying oven

Procedure:

- Dissolve sodium tungstate dihydrate and thioacetamide/thiourea in DI water with magnetic stirring for 15-30 minutes to form a homogeneous solution.[\[6\]](#)[\[16\]](#) (A typical molar ratio might be 1:4 for W:S source).
- Optionally, add oxalic acid to the solution and continue stirring.[\[6\]](#)
- Transfer the solution into a 50 mL Teflon-lined stainless steel autoclave.
- Seal the autoclave and heat it to 180-240°C for 24 hours.[\[6\]](#)[\[8\]](#)[\[9\]](#)
- Allow the autoclave to cool down to room temperature naturally.
- Collect the black precipitate by centrifugation.
- Wash the product repeatedly with DI water and ethanol to remove any unreacted precursors and byproducts.
- Dry the final product in a vacuum oven at 60°C for 12-24 hours.[\[9\]](#)[\[16\]](#)

Protocol 2: Preparation of Nano WS₂ Lubricant Dispersion

This protocol outlines the steps for dispersing nano WS₂ in a base lubricant.

Materials:

- Synthesized or commercially available nano WS₂ powder
- Base lubricant (e.g., mineral oil, synthetic oil, grease)
- Dispersing agent/surfactant (optional, e.g., oleamine, sorbitol monooleate)[\[15\]](#)

Equipment:

- Ultrasonic bath or probe sonicator
- Magnetic stirrer or mechanical agitator

Procedure:

- Weigh the desired amount of nano WS₂ powder to achieve the target concentration in the base lubricant (typically 0.5 - 2.0 wt%).[\[2\]](#)[\[15\]](#)
- If using a dispersing agent, dissolve it in the base lubricant first.
- Gradually add the nano WS₂ powder to the base lubricant while stirring vigorously with a magnetic stirrer or mechanical agitator.
- For liquid lubricants, sonicate the mixture using an ultrasonic bath or probe sonicator for 30-60 minutes to ensure uniform dispersion and break up any agglomerates.[\[5\]](#)
- For greases, the dispersion is typically achieved through high-shear mixing.
- Visually inspect the dispersion for any signs of sedimentation. For a more quantitative assessment of stability, techniques like zeta potential analysis can be used.

Protocol 3: Tribological Testing using a Four-Ball Tribometer

This protocol describes a standard method for evaluating the anti-wear and extreme pressure properties of lubricants containing nano WS₂.

Equipment:

- Four-ball tribometer
- GCr15 or AISI E-52100 steel balls (typically 12.7 mm diameter)
- Microscope for wear scar measurement

Procedure:

- Thoroughly clean the steel balls with a suitable solvent (e.g., ethanol, acetone) and dry them.
- Assemble the four-ball test rig with three stationary balls in the cup and one rotating ball on top.
- Pour the lubricant sample (with or without nano WS_2) into the cup, ensuring the stationary balls are fully submerged.
- Apply a specified load (e.g., 392 N) and set the rotational speed (e.g., 1200 rpm).[2]
- Run the test for a predetermined duration (e.g., 30 or 60 minutes).
- After the test, disassemble the rig and clean the stationary balls.
- Measure the wear scar diameter (WSD) on the three stationary balls using a calibrated microscope.
- Calculate the average WSD.
- The coefficient of friction (COF) is typically recorded continuously by the tribometer's data acquisition system.
- For extreme pressure testing, the load is incrementally increased until welding of the balls occurs (Maximum Non-seizure Load, PB).[13]

Protocol 4: Tribological Testing using a Pin-on-Disc Tribometer

This protocol outlines a method to evaluate the friction and wear characteristics of lubricants with nano WS_2 under sliding contact.

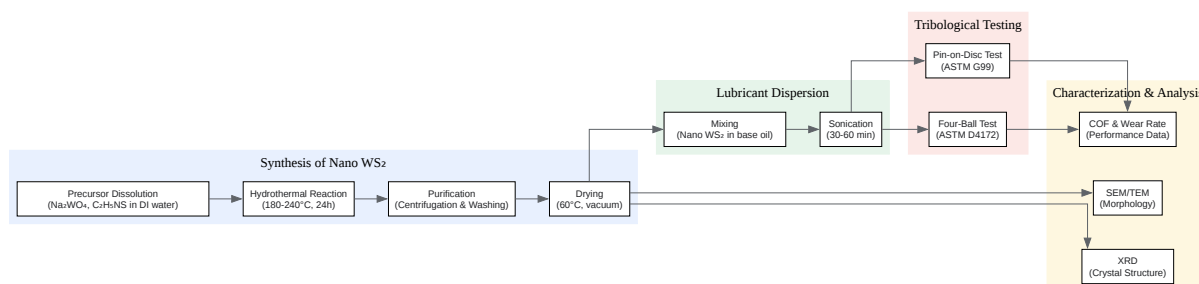
Equipment:

- Pin-on-disc tribometer
- Pin and disc specimens (e.g., GCr15 or AISI 52100 steel)[17]
- Profilometer or microscope for wear track analysis

Procedure:

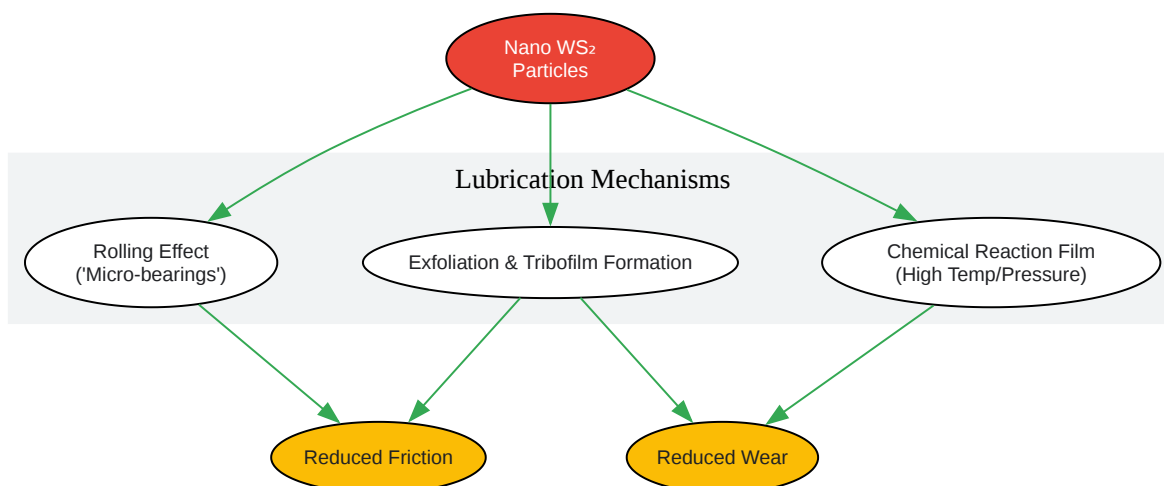
- Clean the pin and disc specimens with a suitable solvent and dry them.
- Mount the disc on the rotating stage and the pin in the stationary holder.
- Apply a thin, uniform layer of the lubricant sample to the disc surface.
- Apply a specific normal load to the pin (e.g., 10-60 N).[6]
- Set the rotational speed of the disc (e.g., 200 rpm).[6]
- Run the test for a specified duration or number of cycles.
- The friction force is continuously measured by the tribometer, and the COF is calculated.
- After the test, measure the width and depth of the wear track on the disc using a profilometer or microscope to determine the wear volume.

Visualizations



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Fig. 1: Experimental workflow for nano WS₂ lubricant development.



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Fig. 2: Lubrication mechanisms of nano **tungsten disulfide**.

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